

Silver Pentanoate: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Silver;pentanoate

Cat. No.: B15475829

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CAS Number: 35363-46-3

This technical guide provides an in-depth overview of silver pentanoate, also known as silver valerate, a compound of interest for researchers, scientists, and drug development professionals. This document outlines its chemical properties, experimental protocols for its synthesis, and explores its potential applications, particularly in the realm of drug delivery and antimicrobial research.

Chemical and Physical Properties

Silver pentanoate is a silver salt of pentanoic acid.^{[1][2]} Its fundamental properties are summarized in the table below for easy reference and comparison.

Property	Value	Source
CAS Number	35363-46-3	[1]
Molecular Formula	C ₅ H ₉ AgO ₂	[1]
Molecular Weight	208.99 g/mol	[1]
IUPAC Name	silver;pentanoate	[1]
Synonyms	Silver(I) pentanoate, Silver valerate	[1]
Physical Form	Solid	[3]
Storage Temperature	2-8°C, in a dark, inert atmosphere	[3]

Experimental Protocols

The synthesis of silver carboxylates, including silver pentanoate, can be achieved through various methods. A common and straightforward approach involves the reaction of a silver salt with the corresponding carboxylic acid.

Synthesis of Silver Pentanoate from Silver Oxide

This protocol describes a facile, single-step method for preparing silver pentanoate by reacting pentanoic acid with silver oxide at room temperature. This method offers advantages such as the use of a low-cost silver source and the elimination of alkali base or mineral acid impurities.

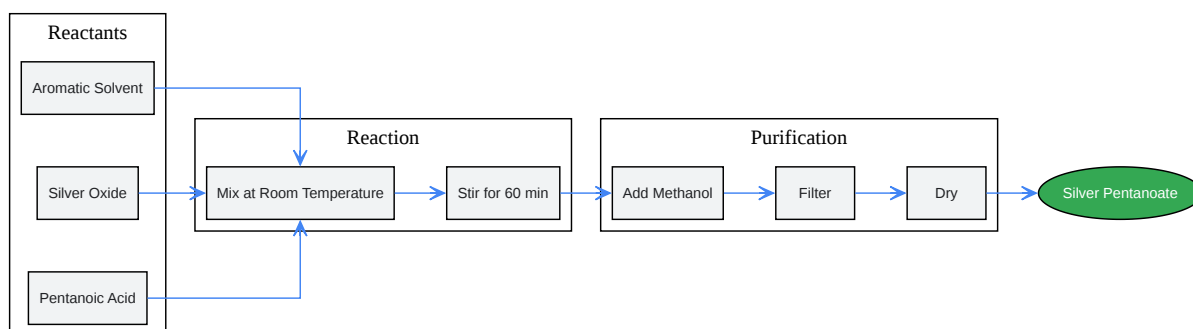
Materials:

- Pentanoic acid (Valeric acid)[2]
- Silver oxide (Ag₂O)
- Aromatic hydrocarbon solvent (e.g., toluene, o-xylene)
- Methanol (for precipitation)

Procedure:

- In a suitable reaction vessel, dissolve a specific molar quantity of pentanoic acid in an aromatic hydrocarbon solvent.
- Slowly add a stoichiometric amount of silver oxide powder to the mixture while stirring at room temperature.
- Continue stirring for approximately 60 minutes. The black silver oxide will dissolve, forming a brownish solution, indicating the formation of silver pentanoate.
- To precipitate the silver pentanoate, add a sufficient volume of methanol to the reaction mixture.
- Collect the resulting white to light brown precipitate by filtration.
- Dry the collected solid to obtain pure silver pentanoate.

Logical Workflow for Synthesis:



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Workflow for the synthesis of silver pentanoate.

Applications in Drug Development

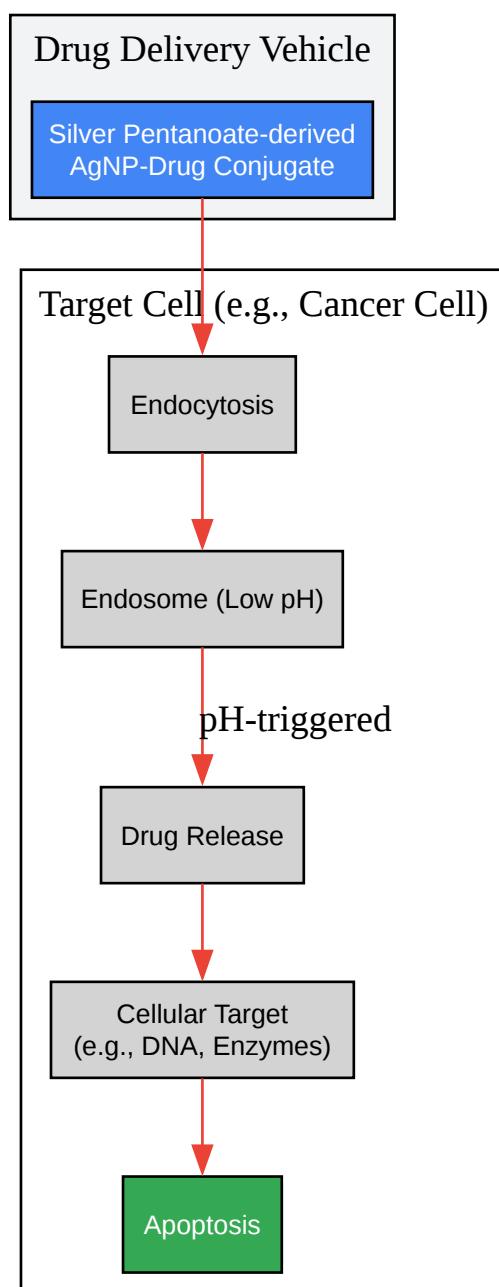
Silver compounds have a long history of use as antimicrobial agents.^{[4][5]} Modern research focuses on leveraging silver, often in nanoparticle form, for targeted drug delivery and enhanced therapeutic efficacy. Silver pentanoate, as a silver carboxylate, can serve as a precursor for the synthesis of silver nanoparticles or be incorporated into drug delivery systems.

The antimicrobial action of silver is primarily attributed to the release of bioactive silver ions (Ag^+), which can interact with bacterial and fungal cell membranes, leading to the denaturation of key enzyme systems.^[4] Silver nanoparticles (AgNPs) exhibit unique properties due to their high surface-area-to-volume ratio, which can enhance their antimicrobial and anti-inflammatory activities.^{[4][6]}

Potential Signaling Pathway Involvement

While specific signaling pathways for silver pentanoate are not extensively documented, the biological effects of silver ions and silver nanoparticles are known to involve interactions with various cellular components. The antimicrobial mechanism, for instance, involves the disruption of bacterial cell membranes and interference with essential proteins and DNA. In the context of drug delivery for cancer therapy, silver nanoparticles can be designed to respond to the tumor microenvironment, such as low pH, to trigger drug release.^[7]

Hypothetical Signaling Pathway for AgNP-mediated Drug Delivery:



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Hypothetical pathway for AgNP-mediated drug delivery.

The development of drug-loaded silver nanoparticles is an active area of research, with studies exploring their use in treating conditions like inflammatory bowel disease.[8] The "green synthesis" of silver nanoparticles using reducing and capping agents like sugars is a promising approach for creating biocompatible drug delivery systems.[8]

Conclusion

Silver pentanoate is a versatile compound with a confirmed CAS number of 35363-46-3. Its synthesis is straightforward, and it holds significant potential as a precursor for silver-based nanomaterials with applications in drug delivery and as an antimicrobial agent. Further research into the specific biological interactions and signaling pathways of silver pentanoate and its derivatives will be crucial for fully realizing its therapeutic potential.

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- To cite this document: BenchChem. [Silver Pentanoate: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15475829#silver-pentanoate-cas-number]

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